

Trimethoprim lactate solubility in DMSO and water

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Compound Focus: Trimethoprim lactate

CAS No.: 23256-42-0

Cat. No.: S615757

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Solubility Data Summary

Solvent	Solubility	Concentration / Molarity	Temperature	Physical Form	Note
DMSO [1]	200 mg/mL	525.76 mM	Information missing (In vitro assay)	Solid (reconstituted)	Sonication is recommended to dissolve.
Water [1]	10 mg/mL	26.29 mM	Information missing (In vitro assay)	Solid (reconstituted)	Sonication is recommended to dissolve.
Distilled Water [2]	20 mg/mL	Information missing	Information missing	Liquid solution (sterile-filtered)	Ready-to-use solution in distilled water.

Experimental Protocols from Literature

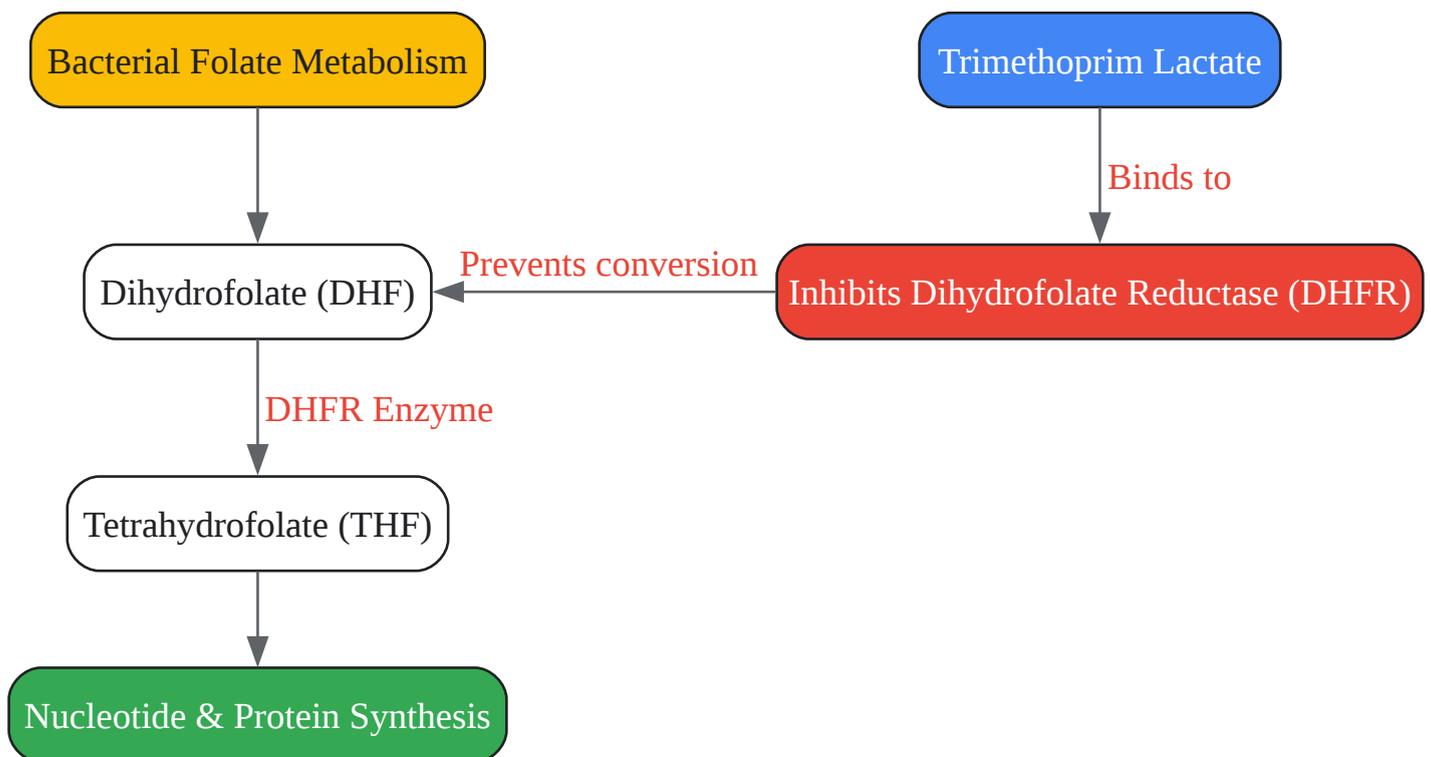
The search results cite a specific study on Trimethoprim's effect in *E. coli*, which provides a reference for related cell-based experiments [1] [3].

- **Cell Assay Protocol** [3]:

- **Compound:** Trimethoprim (TMP), a dihydrofolate reductase inhibitor.
- **Biological Model:** *E. coli* cells.
- **Treatment:** Cells were treated with Trimethoprim at concentrations of **1.5–3 µg/mL** for **1 hour**.
- **Observation & Analysis:** The study demonstrated that Trimethoprim causes protein aggregation and induces the expression of major heat shock proteins (Hsps) - DnaK, DnaJ, GroEL, ClpB, and IbpA/B - indicating protein misfolding stress. Among these, IbpA/B were most significantly induced and found to co-aggregate with insoluble proteins.

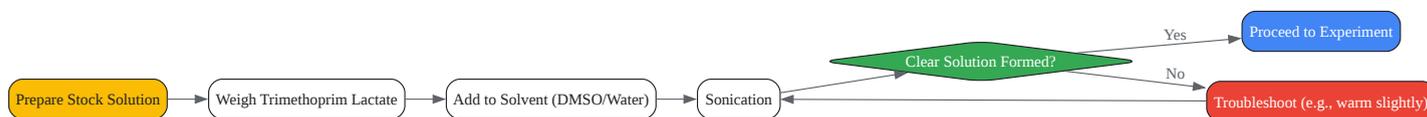
Mechanism of Action & Experimental Workflow

Based on the search results, the following diagrams illustrate Trimethoprim's antibacterial mechanism and a general workflow for solubility experiments.



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Diagram 1: **Trimethoprim lactate** inhibits bacterial DHFR, blocking folate metabolism.



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Diagram 2: Suggested workflow for preparing **trimethoprim lactate** solutions.

Important Handling and Safety Notes

- **For Research Use Only:** The products and data from these sources are intended for research and are not for human consumption [1] [3].
- **Storage:** It is recommended to store **Trimethoprim lactate** powder at **-20°C**, and ready-made solutions should be stored at **-20°C** or lower for long-term stability [1] [2].
- **Solubility Aid:** Sonication is recommended when preparing stock solutions to aid dissolution [1].

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References

1. DDX3-IN-2 | Antiviral | TargetMol [targetmol.com]
2. , 20mg/mL in distilled Trimethoprim ... | Fisher Scientific lactate water [fishersci.com]
3. sulfate | CAS#: 56585-33-2 | dihydrofolate reductase... Trimethoprim [invivochem.com]

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